

Application Note: Advanced NMR Spectroscopy of Cyclosporin A-D4

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Compound of Interest

Compound Name: Cyclosporin A-D4

Cat. No.: B1165259

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Executive Summary

Cyclosporin A (CsA) is a cyclic undecapeptide with profound conformational flexibility, existing as an ensemble of interconverting cis/trans isomers in solution.^[1] **Cyclosporin A-D4** (typically deuterated on the N-methyl of Leu4, Leu6, Leu9, or Leu10, or the butenyl side chain) is primarily utilized as an internal standard for LC-MS/MS bioanalysis.^[1] However, its utility in NMR spectroscopy is critical for two upstream phases of drug development:^[1]

- **Certification of Reference Materials:** Precise determination of isotopic purity (atom % D) and regiospecificity, which MS cannot fully resolve.
- **Conformational Probing:** Utilizing the deuterium label to "silence" specific N-methyl resonances in the crowded 2.5–3.5 ppm region, facilitating the study of exchange dynamics between the immunosuppressive (bound) and non-active (free) conformers.^[1]

This guide provides protocols for validating the D4 label location and using the isotopologue to resolve spectral overlap in conformational studies.

Technical Background: The CsA Conformational Landscape

Cyclosporin A defies simple NMR analysis due to the slow isomerization of the N-methyl peptide bonds.^[1] In non-polar solvents (e.g., CDCl

), the dominant conformer contains a cis peptide bond between MeLeu9 and MeLeu10.^[1] In polar environments (or when bound to Cyclophilin), the structure isomerizes to an all-trans form.^[1]

Why NMR for CsA-D4? While Mass Spectrometry confirms the mass shift (+4 Da), it cannot easily distinguish where the deuteriums are located (e.g., d3-MeLeu9 + d1-MeLeu4 vs. d4-MeLeu9). NMR is the only non-destructive method to validate Regiospecific Isotopic Purity.^[1]

Key Spectral Regions (1H NMR in CDCl)

Region	Chemical Shift ()	Structural Significance	Effect of D4 Labeling
Amide (NH)	7.0 – 8.5 ppm	H-bonds (4 residues)	Unaffected (unless exchangeable D used)
Alpha (-CH)	4.5 – 6.0 ppm	Backbone geometry	Minor isotope shift if adjacent to label
N-Methyl	2.5 – 3.5 ppm	7 distinct singlets	Target of D4 silencing
Aliphatic	0.5 – 2.5 ppm	Side chains	Complex overlap; simplified by D4

Protocol 1: Regiospecific Isotopic Enrichment Analysis

Objective: Determine the exact position of the deuterium label and calculate the % Deuteration at that site.^[1] Rationale: Commercial "D4" standards may vary in labeling site. This protocol uses Difference Spectroscopy to isolate the labeled residue.^[1]

Materials

- Analyte: **Cyclosporin A-D4** (approx. 1–2 mg).[\[1\]](#)
- Reference: Non-labeled Cyclosporin A (Standard).[\[1\]](#)
- Solvent: CDCl₃

(99.8% D) or C₆D₆

D₂O

(Benzene-d₆ provides superior resolution for N-methyls).[\[1\]](#)
- Tube: 3 mm high-precision NMR tube (to maximize concentration).

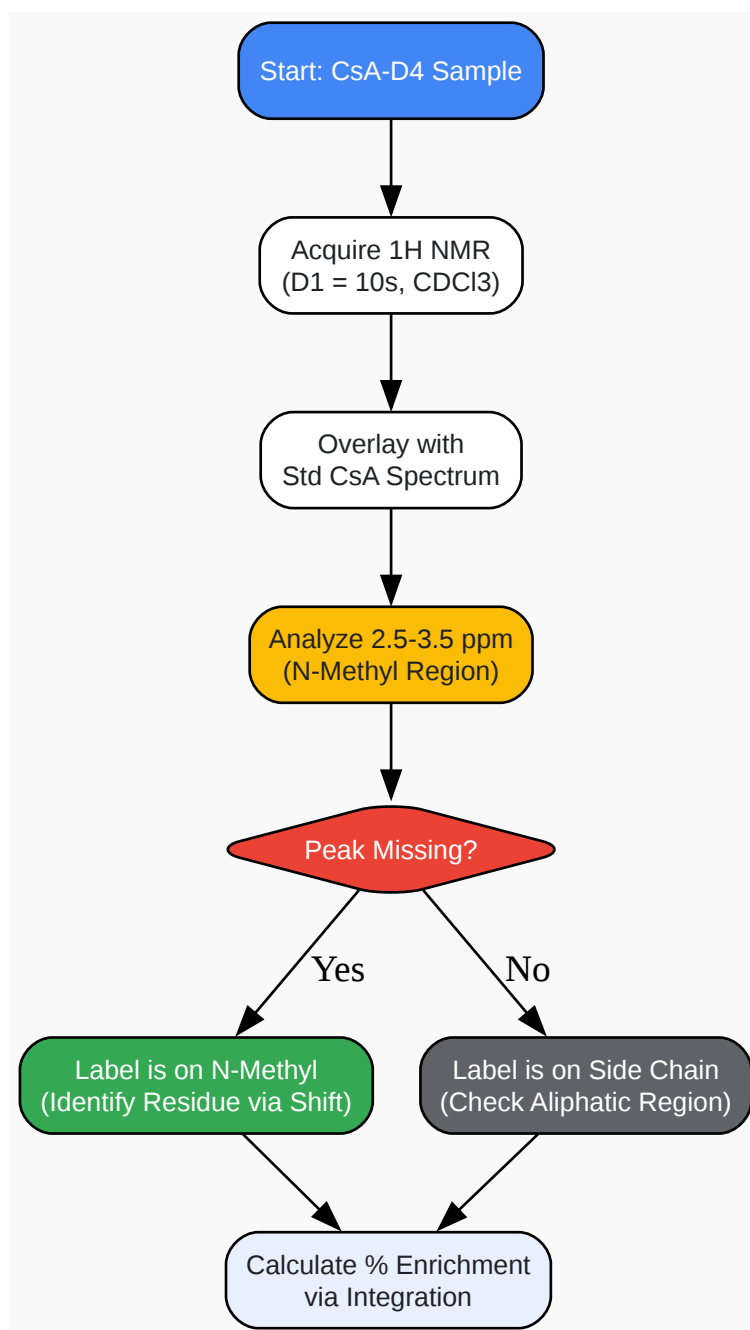
Step-by-Step Methodology

- Sample Preparation: Dissolve 2 mg of CsA-D4 in 600 µL solvent. Prepare a matched sample of non-labeled CsA.[\[1\]](#)
- Acquisition (1H NMR):
 - Pulse Program: zg30 (standard 30° pulse).[\[1\]](#)
 - Relaxation Delay (D1): 10 seconds (Critical: N-methyl protons have long T1s; insufficient delay causes integration errors).[\[1\]](#)
 - Scans: 64 (for S/N > 200).
 - Temperature: 298 K (25°C).[\[1\]](#)
- Processing:
 - Apply exponential multiplication (LB = 0.3 Hz).
 - Phase and baseline correct manually.[\[1\]](#)
- Analysis (The "Missing Peak" Method):

- Overlay the CsA-D4 spectrum with the Reference spectrum.[\[1\]](#)
- Focus on the 2.5 – 3.5 ppm region (N-methyls).[\[1\]](#)
- Identify the "silent" singlet.[\[1\]](#) If the label is on an N-methyl (e.g., MeLeu9), one specific peak will be absent or significantly reduced in the D4 spectrum.[\[1\]](#)
- Calculation:

(Normalize integrals using a non-exchangeable backbone proton, e.g., the
-proton of Val5 at ~4.6 ppm).

Visualization: Isotope Verification Logic



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Figure 1: Decision tree for verifying the regiospecificity of the deuterium label in **Cyclosporin A-D4**.

Protocol 2: Conformational Dynamics & Exchange Spectroscopy

Objective: Use the D4 label to simplify the study of cis-trans isomerization kinetics. Rationale: In standard CsA, the N-methyl signals of the cis (major) and trans (minor) conformers overlap heavily.^[1] By using CsA-D4 (e.g., labeled at MeLeu9), the signal for the labeled residue disappears, revealing the dynamics of the unlabeled residues without interference.^[1]

Experimental Setup

- Solvent: CDCl₃
(slow exchange regime) or CD₃OD (intermediate exchange).^[1]
- Experiment: 2D EXSY (Exchange Spectroscopy) or VT-NMR (Variable Temperature).

Workflow

- Temperature Calibration: Calibrate the probe temperature using a methanol standard to ensure accuracy ± 0.1 K.
- VT-NMR Array:
 - Acquire ¹H spectra from 280 K to 330 K in 10 K steps.
 - Monitor the coalescence of the N-methyl signals.^[1]
- 2D EXSY (NOESY-based):
 - Set Mixing Time (): 300 ms (optimized for chemical exchange rather than NOE).
 - Acquire phase-sensitive NOESY.^[1]
- Interpretation:
 - Look for Exchange Cross-peaks (same sign as diagonal) connecting the major (cis) and minor (trans) forms.

- In the D4-labeled sample, cross-peaks associated with the labeled residue will be absent.
[1] This simplifies the map, allowing unambiguous assignment of neighboring residues' exchange rates.[1]

Protocol 3: Quantitative NMR (qNMR) for Purity Assessment

Objective: Assign an absolute purity value (mass fraction) to the CsA-D4 standard. Rationale: Commercial certificates often rely on HPLC (UV purity), which does not detect solvent occlusion or inorganic salts.[1] qNMR provides a traceable SI-based purity.[1]

Internal Standard Selection[1][2][3][4][5]

- Maleic Acid: Good solubility in CDCl₃

/CD

OD, distinct singlet at 6.3 ppm (clear of CsA region).[1]

- TCNB (1,2,4,5-tetrachloro-3-nitrobenzene): Excellent for CDCl₃

, signal at 7.7 ppm.[1]

qNMR Equation

Where:

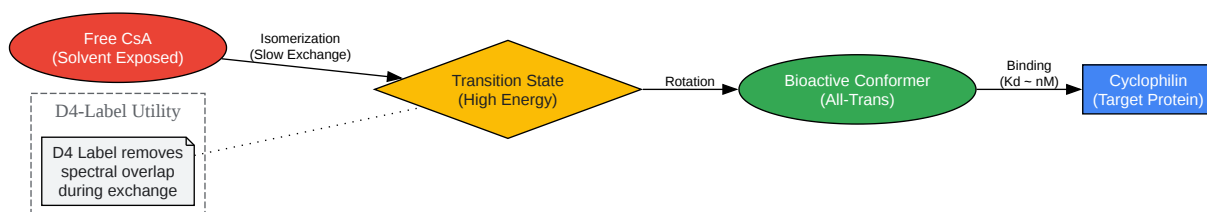
- = Integral area[1]
- = Number of protons (e.g., 1 for CsA alpha-proton, 2 for Maleic Acid)[1]
- = Molecular Weight[1]
- = Mass weighed[1]
- = Purity (decimal)[1]

Data Summary Table: CsA-D4 Characterization Metrics

Parameter	Method	Acceptance Criteria (Typical)
Identity	¹ H NMR / COSY	Spectrum matches Reference (minus labeled peaks)
Isotopic Enrichment	¹ H Integration	> 99.0% D incorporation
Chemical Purity	qNMR (vs Maleic Acid)	> 95.0% w/w
Conformational Ratio	¹ H NMR (298 K)	Major/Minor ratio consistent with Std (~5:1 in CDCl ₃)

Pathway Visualization: CsA Conformational Exchange

The following diagram illustrates the conformational equilibrium that CsA-D4 helps elucidate. The "Free" form (cis-9,[1]10) must isomerize to the "Bound" form (trans) to interact with Cyclophilin.[2]



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Figure 2: Conformational exchange pathway of Cyclosporin A. The transition from the 'Free' (cis-peptide bond) to 'Bioactive' (trans) form is the rate-limiting step studied via NMR.

References

- BIPM (Bureau International des Poids et Mesures). (2019).[1] qNMR Internal Standard Reference Data (ISRD). Guidance on using internal standards like Maleic Acid for purity assessment.[1]
- MedChemExpress.**Cyclosporin A-d4** Product Information. Commercial specifications for deuterated Cyclosporin A used as internal standards.[1][3]
- Kessler, H., et al. (1985).[1][4] "Peptide conformations. Part 30. Assignment of the ^1H -, ^{13}C -, and ^{15}N -NMR spectra of cyclosporin A in CDCl_3 and C_6D_6 ." Helvetica Chimica Acta.[1] Foundational work on CsA NMR assignments.
- Wüthrich, K., et al. (1991).[1] "The NMR structure of cyclosporin A bound to cyclophilin in aqueous solution." Biochemistry. Describes the bound 'trans' conformation.
- Efimov, S. V., et al. (2013).[1] "Spatial structure of cyclosporin A and insight into its flexibility." Journal of Molecular Structure. Detailed analysis of conformational exchange.

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Sources

- 1. Comparison of the cyclosporine variants A and D by NMR spectroscopy [kpfu.ru]
- 2. Modeling conformational changes in cyclosporin A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. ^1H and ^{13}C -NMR and Molecular Dynamics Studies of Cyclosporin A Interacting with Magnesium(II) or Cerium(III) in Acetonitrile. Conformational Changes and cis-trans Conversion of Peptide Bonds - PMC [pmc.ncbi.nlm.nih.gov]
- 4. semanticscholar.org [semanticscholar.org]
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